

L-Hyoscyamine from Solanaceae: A Technical Guide to Natural Sources and Extraction

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Compound of Interest

Compound Name: *L-Hyoscyamine*

Cat. No.: *B15616859*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural sources, biosynthetic pathway, and extraction methodologies for **L-Hyoscyamine**, a tropane alkaloid of significant pharmacological interest. The information is tailored for researchers, scientists, and professionals involved in drug development and natural product chemistry.

Natural Sources of L-Hyoscyamine in the Solanaceae Family

L-Hyoscyamine is predominantly found in plants belonging to the Solanaceae family, also known as the nightshade family. Several genera are particularly rich in this and other tropane alkaloids. The concentration of **L-Hyoscyamine** can vary significantly based on the plant species, the specific organ, developmental stage, and environmental conditions.^{[1][2]} Key plant sources include:

- *Atropa belladonna* (Deadly Nightshade): The leaves and roots of this plant are well-known sources of **L-Hyoscyamine** and its racemic form, atropine.^{[3][4]}

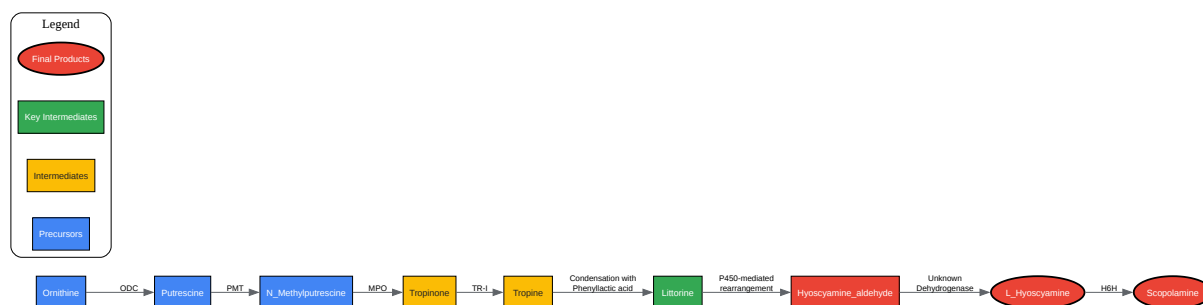
- *Datura stramonium*(Jimsonweed or Thorn Apple): The seeds and leaves of this species contain significant amounts of **L-Hyoscyamine** and scopolamine.[1][5]
- *Hyoscyamus niger*(Henbane): This plant is a notable source of tropane alkaloids, with hyoscyamine being a primary component.[3][6][7] The alkaloid content can range from 0.03% to 0.28%.[6]
- *Mandragora officinarum*(Mandrake): Historically used for its medicinal properties, mandrake roots contain **L-Hyoscyamine**.[8]
- *Duboisiaspp.*: This genus is a major commercial source for tropane alkaloids, with leaves containing 2-4% total alkaloids, of which a significant portion is hyoscyamine.[9]

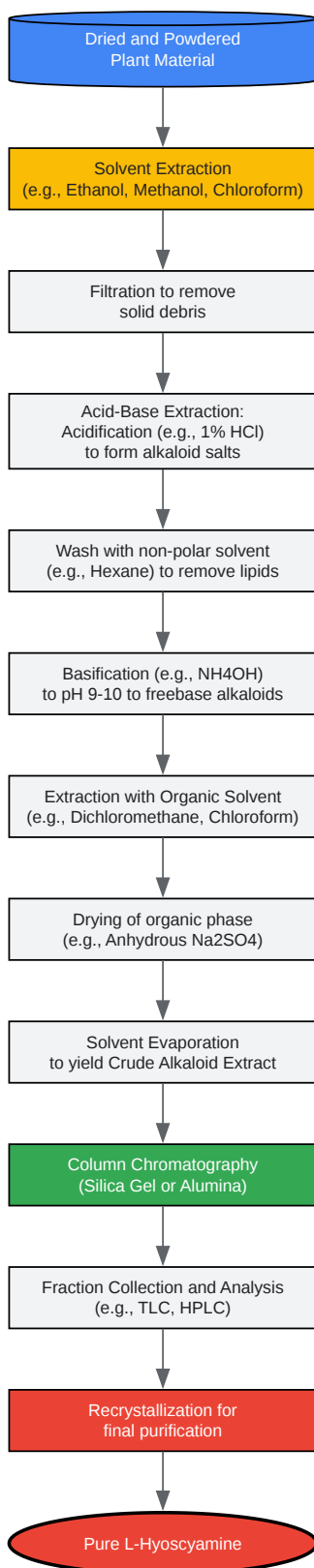
The following table summarizes the quantitative data on **L-Hyoscyamine** content in various Solanaceae plants as reported in the literature.

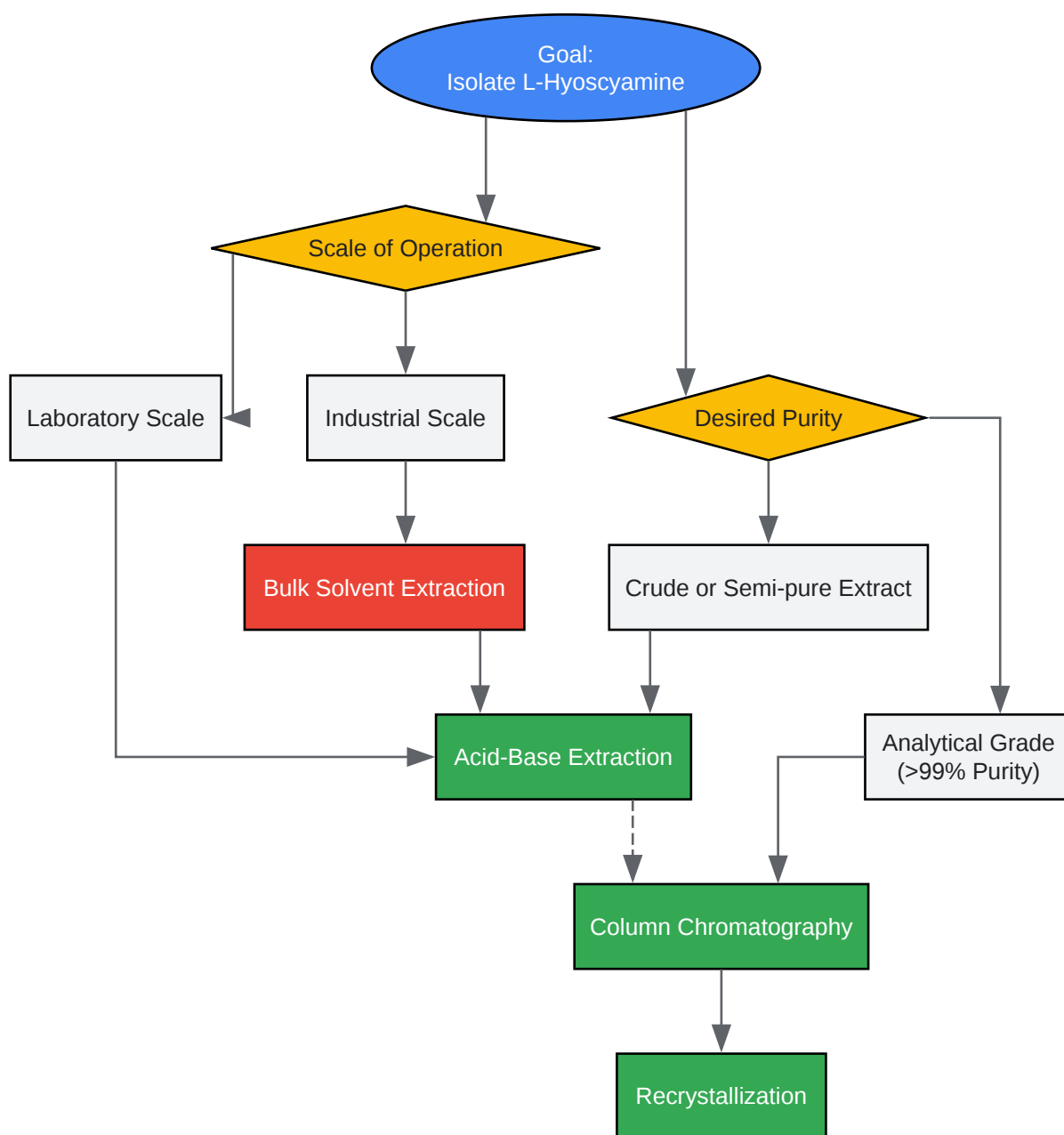
Plant Species	Plant Part	L-Hyoscyamine Content (mg/g Dry Weight unless specified)	Reference
<i>Atropa belladonna</i>	Leaves	1.76% (total alkaloids)	[8]
<i>Atropa belladonna</i>	Roots	3.3% (total alkaloids)	[8]
<i>Atropa belladonna</i>	Leaves	0.92	[10]
<i>Atropa belladonna</i>	Roots	0.53	[10]
<i>Datura stramonium</i>	Seeds	11.04 µg/ml (in extract)	[1]
<i>Datura stramonium</i>	Capsules (elicited)	> 19 (fresh weight)	[11]
<i>Datura stramonium</i>	Roots (elicited)	> 20 (fresh weight)	[11]
<i>Hyoscyamus niger</i>	Roots	7.8 ± 1.6	[12]
<i>Hyoscyamus reticulatus</i>	-	0.033 - 0.056%	[12]

Biosynthesis of L-Hyoscyamine

The biosynthesis of **L-Hyoscyamine** is a complex process that occurs in the roots of Solanaceae plants.^[13] The pathway involves several enzymatic steps, starting from the amino acid L-ornithine. A simplified representation of the biosynthetic pathway is provided below.







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